

Quinoline-4,8-diol CAS number and structure

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Compound of Interest

Compound Name: Quinoline-4,8-diol

CAS No.: 14959-84-3

Cat. No.: B3187358

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An In-Depth Technical Guide to **Quinoline-4,8-diol** (CAS: 14959-84-3): Properties, Synthesis, and Therapeutic Potential

Introduction

The quinoline scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of natural alkaloids and synthetic compounds with profound pharmacological activities.^{[1][2]} From the historic antimalarial quinine to modern anticancer and antibacterial agents, the fusion of a benzene and a pyridine ring creates a privileged structure ripe for chemical modification and biological interaction.^{[1][3]} Within this critical class of compounds lies **Quinoline-4,8-diol**, a dihydroxyquinoline that is also a known human and mouse metabolite.^[4]

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It moves beyond a simple data sheet to provide an in-depth analysis of **Quinoline-4,8-diol**, covering its core molecular profile, synthetic pathways, analytical characterization, and its broader context within the landscape of therapeutic development. As a Senior Application Scientist, the objective is not just to present data, but to explain the causality behind it, offering field-proven insights to empower your research and development endeavors.

PART 1: Core Molecular Profile

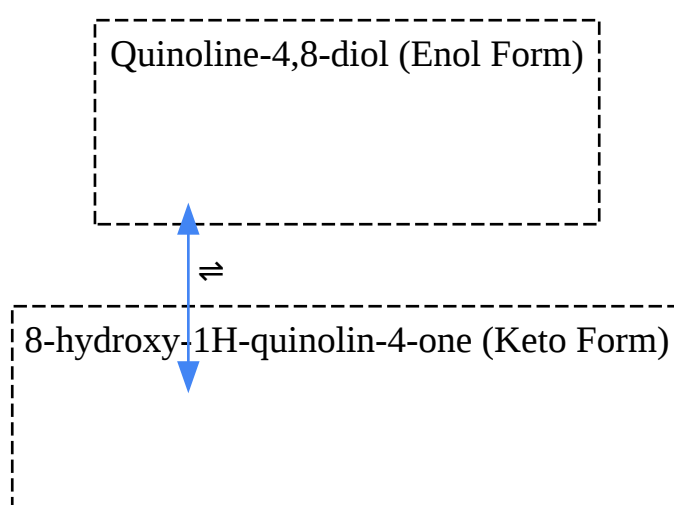
A foundational understanding of a molecule's identity and physicochemical properties is the bedrock of all subsequent research. This section details the fundamental characteristics of **Quinoline-4,8-diol**.

Chemical Identity and Tautomerism

Quinoline-4,8-diol is most accurately identified by its Chemical Abstracts Service (CAS) number.

- CAS Number: 14959-84-3[4][5][6][7]
- Molecular Formula: C₉H₇NO₂[4][5][6]
- Synonyms: 4,8-Dihydroxyquinoline[4]

An essential structural feature of this molecule is its existence in tautomeric forms. While named as a "diol," it predominantly exists as the keto-enol tautomer, 8-hydroxy-1H-quinolin-4-one.[4][8] This equilibrium is critical as the quinolone form influences the molecule's hydrogen bonding capabilities, planarity, and interaction with biological targets. For the remainder of this guide, we will refer to it by its common name, **Quinoline-4,8-diol**, while acknowledging the prevalence of the 8-hydroxy-1H-quinolin-4-one tautomer.



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Caption: Keto-enol tautomerism of the title compound.

Physicochemical Properties

The physical properties of a compound dictate its behavior in both chemical reactions and biological systems, influencing solubility, absorption, and distribution. The data below is compiled from various chemical databases.

Property	Value	Source
Molecular Weight	161.16 g/mol	[4]
Monoisotopic Mass	161.04768 Da	[8]
Melting Point	321 °C	[7]
Boiling Point (Predicted)	322.2 °C at 760 mmHg	[7]
logP (Predicted)	1.2 - 1.65	[7][8]
Hydrogen Bond Donors	2	[7]
Hydrogen Bond Acceptors	3	[7]
Complexity	225	[7]

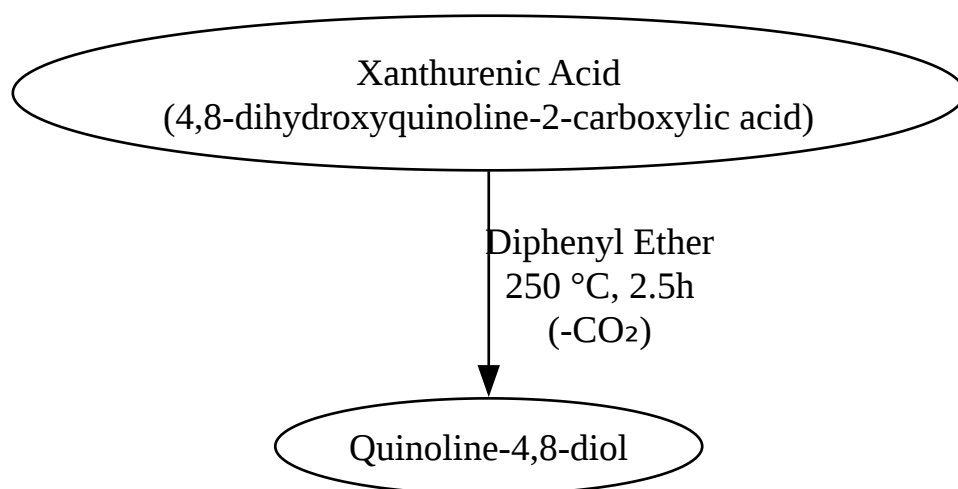
PART 2: Synthesis and Characterization

The availability of a pure compound is a prerequisite for any meaningful study. This section details a known synthetic route and outlines the expected analytical characterization.

Synthetic Pathway: Decarboxylation of Xanthurenic Acid

Quinoline-4,8-diol can be synthesized from a biological precursor, xanthurenic acid (4,8-dihydroxyquinoline-2-carboxylic acid). The reaction is a thermal decarboxylation performed in a high-boiling point solvent, such as diphenyl ether, which facilitates the necessary high temperature for the reaction to proceed.[7]

The choice of diphenyl ether as a solvent is critical; its high boiling point (259 °C) allows the reaction to be conducted at the required 250 °C, ensuring efficient loss of CO₂ from the precursor.[7] This method is direct and leverages a commercially available starting material.



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Caption: Synthesis of **Quinoline-4,8-diol** from Xanthurenic Acid.

Experimental Protocol: Synthesis via Decarboxylation

This protocol is a self-validating system designed for reproducibility. Each step includes the rationale behind the procedure.

Objective: To synthesize **Quinoline-4,8-diol** by thermal decarboxylation of xanthurenic acid.

Materials:

- Xanthurenic acid (CAS: 59-00-7)
- Diphenyl ether (CAS: 101-84-8)
- Hexane
- Methanol
- Three-neck round-bottom flask, condenser, thermometer, nitrogen inlet, magnetic stirrer, and heating mantle.

Procedure:

- **System Setup:** Assemble the three-neck flask with a condenser, thermometer, and nitrogen inlet. The system is flushed with nitrogen to create an inert atmosphere.
 - **Rationale:** An inert atmosphere prevents oxidation of the phenolic hydroxyl groups at high temperatures, which would otherwise lead to colored impurities and reduced yield.
- **Reaction Mixture:** To the flask, add xanthurenic acid (1.0 eq) and diphenyl ether (10-15 mL per gram of starting material). Begin stirring to create a slurry.
 - **Rationale:** Using a sufficient volume of solvent ensures efficient heat transfer and prevents charring of the solid starting material.
- **Thermal Decarboxylation:** Heat the mixture to 250 °C under a gentle flow of nitrogen. Maintain this temperature for 2.5 hours. Effervescence (release of CO₂) should be observed as the reaction proceeds.
 - **Rationale:** The high temperature provides the activation energy needed to break the C-C bond, releasing carbon dioxide. The reaction is monitored until gas evolution ceases, indicating completion.
- **Isolation:** After cooling to room temperature, the reaction mixture will likely contain precipitated product. Add an excess of hexane (approx. 10 volumes) to the mixture and stir.
 - **Rationale:** **Quinoline-4,8-diol** is insoluble in nonpolar hexane, while the diphenyl ether solvent is soluble. This causes the product to fully precipitate, allowing for its separation from the reaction solvent.
- **Purification:** Collect the crude solid by vacuum filtration and wash thoroughly with hexane to remove residual diphenyl ether. The crude product can be further purified by recrystallization from a suitable solvent such as methanol or an ethanol/water mixture.
 - **Rationale:** Recrystallization is a standard technique for purifying solid organic compounds. The choice of solvent is critical; the compound should be soluble at high temperatures and insoluble at low temperatures to ensure high recovery of pure crystals.
- **Characterization:** Dry the purified solid under vacuum and characterize using ¹H NMR, ¹³C NMR, Mass Spectrometry, and IR spectroscopy to confirm its identity and purity.

Spectroscopic Analysis

Confirming the structure of the synthesized product is paramount. While publicly available experimental spectra are scarce, a senior scientist can predict the key features to look for.

Mass Spectrometry: High-resolution mass spectrometry should confirm the molecular formula. Predicted collision cross-section values can aid in identification in ion mobility-mass spectrometry setups.[8]

Adduct	Predicted m/z
[M+H] ⁺	162.05496
[M+Na] ⁺	184.03690
[M-H] ⁻	160.04040

¹H NMR Spectroscopy (in DMSO-d₆):

- Aromatic Protons: Expect 4-5 protons in the 6.5-8.5 ppm range, showing coupling patterns consistent with a substituted quinoline ring.
- Hydroxyl Protons: Two broad singlets, likely above 9.0 ppm, corresponding to the two -OH groups. These peaks would be exchangeable with D₂O.
- NH Proton: One broad singlet for the quinolone NH proton, also exchangeable with D₂O.

Infrared (IR) Spectroscopy:

- O-H Stretch: A broad band around 3200-3400 cm⁻¹ for the hydroxyl groups.
- N-H Stretch: A moderate band around 3100-3300 cm⁻¹.
- C=O Stretch: A strong, sharp peak around 1640-1660 cm⁻¹ is expected, confirming the presence of the quinolone carbonyl group, a key feature of the dominant tautomer.
- C=C/C=N Aromatic Stretch: Multiple sharp peaks in the 1450-1620 cm⁻¹ region.

PART 3: Biological Significance and Therapeutic Potential

While specific biological activity data for **Quinoline-4,8-diol** is limited, its structural class is of immense interest to drug discovery professionals.

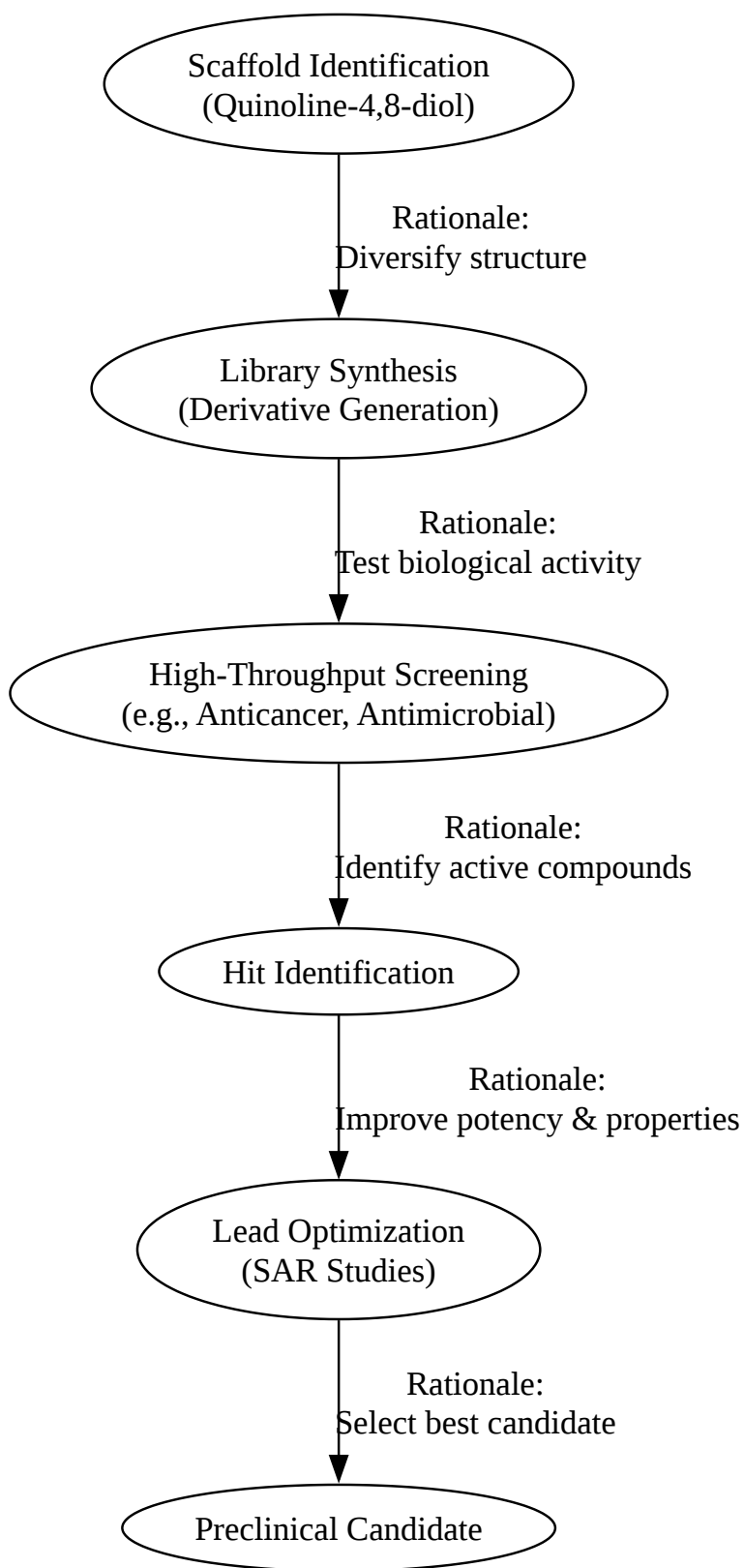
The Quinoline Scaffold in Drug Discovery

The quinoline core is a "privileged scaffold" in medicinal chemistry. Its rigid, planar structure and ability to be functionalized at multiple positions have made it a recurring motif in successful drugs.^{[2][9]} Quinoline derivatives have demonstrated a vast array of biological activities, making them prime candidates for new drug development.^{[9][10]}

Established Activities of the Quinoline Class:

- **Anticancer:** Many derivatives exhibit antiproliferative activity against various cancer cell lines.^{[10][11]}
- **Antimicrobial:** The quinolone subclass, in particular, forms the basis of many antibiotics (e.g., ciprofloxacin).^[11] The scaffold is also active against fungi and parasites like *Plasmodium falciparum* (malaria).^{[1][10]}
- **Anti-inflammatory:** Certain quinoline compounds show significant anti-inflammatory functions.^{[3][12]}
- **Antiviral:** Quinolines have been investigated for activity against various viruses, including HIV.^{[1][11]}
- **CNS Activity:** The scaffold has been incorporated into anticonvulsant and other centrally-acting agents.^{[10][12]}

Given this context, **Quinoline-4,8-diol** represents a valuable starting point for a fragment-based or lead-optimization drug discovery campaign. Its known status as a human metabolite suggests a potential for good bioavailability and a manageable toxicity profile, though this requires experimental validation.^[4]



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Caption: A typical drug discovery workflow starting from a core scaffold.

PART 4: Safety and Handling

Toxicity: Specific toxicological data for **Quinoline-4,8-diol** (CAS: 14959-84-3) is not readily available in public databases. Therefore, it must be handled as a compound of unknown toxicity.

Precautionary Handling: As a standard laboratory practice for research chemicals, the following precautions should be taken:

- Work in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and direct contact with skin and eyes.

For reference, the related isomer 2,4-Quinolinediol (CAS: 86-95-3) is classified with the following hazards: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[13] It is prudent to assume that **Quinoline-4,8-diol** may have a similar hazard profile.

Conclusion

Quinoline-4,8-diol is more than just a chemical entry in a database; it is a metabolite and a member of a pharmacologically vital class of heterocyclic compounds. With a confirmed CAS number of 14959-84-3, a well-defined structure featuring significant keto-enol tautomerism, and an accessible synthetic route from xanthurenic acid, it stands as a tractable molecule for further investigation.[5][7] Its potential is underscored by the vast therapeutic applications of the broader quinoline family.[2][12][14] For researchers in drug development, **Quinoline-4,8-diol** offers a compelling scaffold for building new chemical entities aimed at treating a wide range of human diseases.

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